Thermal Decomposition Behavior of Calcium Borohydride ( )

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Compound of Interest

Compound Name:	*Calcium boranuide*
Cat. No.:	*B1233779*

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Executive Summary

Calcium borohydride,

, represents a high-potential material for solid-state hydrogen storage, offering a theoretical gravimetric capacity of 11.6 wt% and a volumetric capacity of approximately 130 g

/L. However, its practical application is currently throttled by complex decomposition pathways and kinetic barriers to reversibility.

This guide provides a rigorous analysis of the thermal decomposition mechanisms of

. We move beyond simple stoichiometric equations to explore the competitive formation of closo-borate intermediates (e.g.,

) versus the desired metal hexaboride (

) products. We further detail the experimental protocols required to validate these pathways and engineering strategies—such as Reactive Hydride Composites (RHCs)—to enhance reversibility.

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Physicochemical Properties & Thermodynamics[1][2][3][4][5][6][7][8]

Before analyzing decomposition, one must understand the starting material's polymorphism, as the crystal structure influences the onset of dehydrogenation.

Polymorphism and Phase Transitions

exists in several polymorphs depending on synthesis conditions and temperature:

- -phase (F2dd): The stable low-temperature orthorhombic phase.
- -phase (P42/m): The high-temperature tetragonal phase.
- -phase (Pbca): A metastable orthorhombic phase often formed from desolvation of adducts.

Critical Transition: Upon heating, the

second-order phase transition occurs at approximately 160 °C (433 K). This transition is reversible upon cooling but is often kinetically hindered.

Thermodynamic Baseline

The theoretical decomposition reaction ideal for hydrogen storage is:

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[1][2][3]

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Parameter	Value	Implications
Theoretical Capacity	9.6 wt% (to ngcontent-ng-c567981813="" _nghost-ng-c1980439775="" class="inline ng-star-inserted">)	Exceeds DOE targets for material system.
Enthalpy of Reaction ( )	32–36 kJ/mol	Thermodynamically suitable for near-ambient operation.
Entropy ( )	~130 J/K·mol	Consistent with gas release.[1][2][4]
Decomposition Onset ( )	~320–360 °C	Too high for PEM fuel cells without catalysis.

Mechanistic Pathways of Decomposition[5][7]

The decomposition of ngcontent-ng-c567981813="" _nghost-ng-c1980439775="" class="inline ng-star-inserted">

is not a single-step reaction.[3][5] It involves competitive pathways dictated by temperature and pressure. The formation of the stable

anion is the primary cause of capacity loss and poor reversibility.

The Competitive Reaction Network

Research identifies two distinct routes based on the melting point of the material.

Route A: Solid-State Decomposition ( )

Occurs typically below 350 °C.[6][7]

- Intermediate Formation:

releases hydrogen to form an amorphous intermediate, identified in recent literature as calcium diborane (

).

- Final Products:

  decomposes into

  and

  .

Route B: Decomposition via Boron Sink (

)

Occurs above 360–400 °C.

- Closo-borate Formation: The system forms the highly stable calcium dodecahydro-closo-dodecaborate (

).

- Kinetic Trap:

  is extremely stable (

  is highly negative), acting as a "boron sink" that prevents the formation of

  . Rehydrogenating

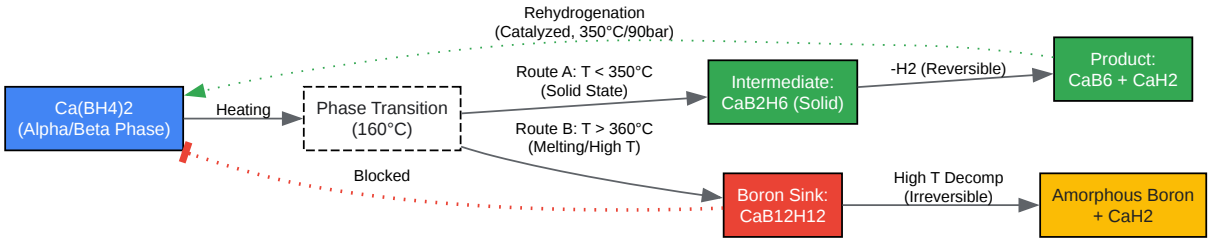
  requires extreme conditions (

  °C,

  bar), effectively rendering the material irreversible.

Visualization of Decomposition Pathways

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Figure 1: Competitive decomposition pathways of Calcium Borohydride. Green path indicates the reversible route; Red path indicates the formation of the kinetic dead-end.

Experimental Characterization Protocols

To accurately study these behaviors, a multi-modal approach is required. Standard TGA is insufficient because it cannot distinguish between the release of

and trace boranes (

), nor can it identify the solid intermediates.

Protocol: Integrated Thermal & Structural Analysis

This protocol ensures self-validation by cross-referencing mass loss with structural evolution.

- Sample Preparation:
  - Handle all samples in an Ar-filled glovebox (

    ppm).
  - Crucial: Use adduct-free

    .[2] Commercial samples often contain THF adducts which alter decomposition temperatures. Desolvate at 160 °C under vacuum for 4 hours if necessary.
- Thermal Analysis (TGA-DSC-MS):

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- Ramp Rate: 2–5 °C/min (slower rates favor thermodynamic equilibrium; faster rates may bypass intermediates).
- Atmosphere: Flowing Argon or low-pressure

  (1–5 bar) to suppress borane evolution.
- MS Coupling: Monitor

  (

) and

  (

). Detection of diborane indicates irreversible boron loss.

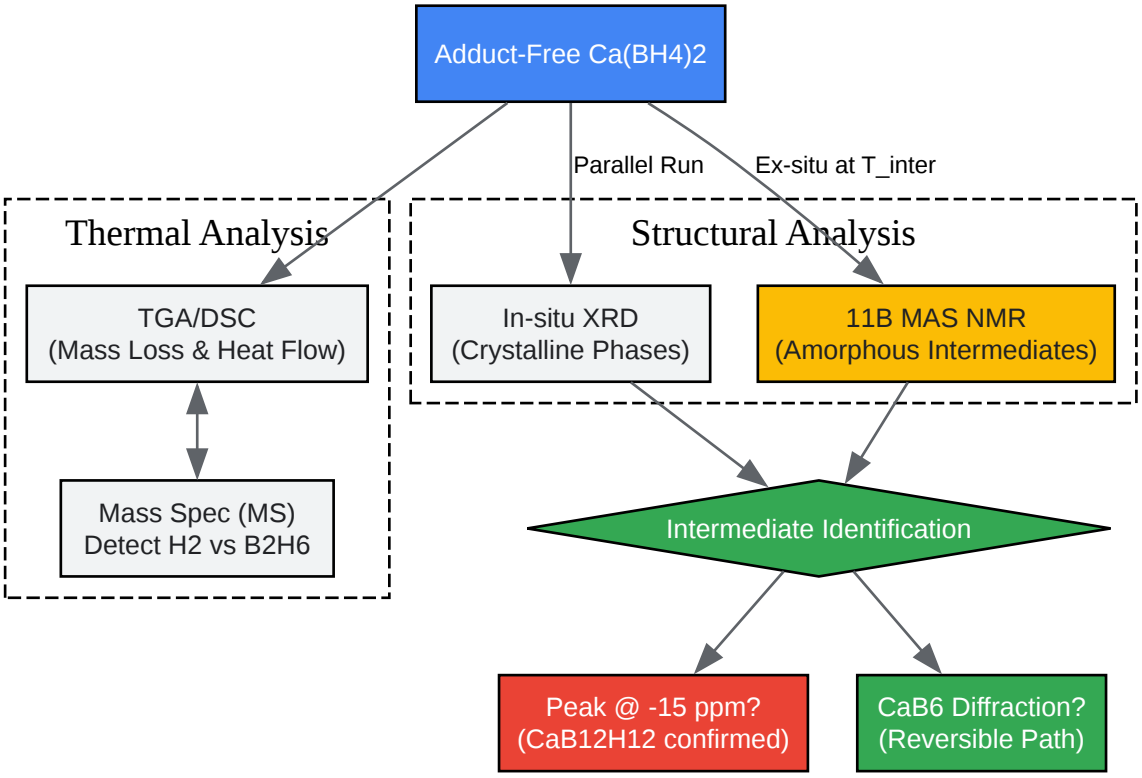
- Structural Identification (

  MAS NMR):
  - X-ray diffraction (XRD) often fails to detect amorphous intermediates like

    or amorphous Boron.
  - Solid-State NMR is the gold standard.
  - Target Signals:
    - : ~ -30 to -32 ppm.
    - : ~ -15 to -17 ppm (Broad peak).
    - : Paramagnetic broadening (often invisible or very broad).

Workflow Diagram

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Figure 2: Experimental workflow for distinguishing decomposition intermediates.

Reversibility & Engineering Solutions

The "Reversibility Bottleneck" is the difficulty of reforming

bonds from the decomposition products.

The Role of Reactive Hydride Composites (RHC)

Pure

requires high pressure to rehydrogenate. Mixing with

creates a cooperative effect:

- Mechanism: Upon decomposition,

  reacts with

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to form

, which acts as a reversible boron source, preventing the formation of the stable

sink.

- Thermodynamics: The overall reaction enthalpy is lowered, and

  is much easier to rehydrogenate than

  or amorphous boron.

Catalysis

Transition metal additives (Ti, Nb, V halides) are used to accelerate kinetics.

- Titanium (

  ): Facilitates charge transfer at the surface but does not change the thermodynamics.

- Niobium (

  ): Shown to lower the activation energy for the

  transition and subsequent decomposition.

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